# Essential Safety and Operational Guide for 2-Chloro-5-fluorobenzonitrile

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-5-fluorobenzonitrile* |
| *CAS No.:* | *57381-56-3* |
| *Cat. No.:* | *B1347047* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chloro-5-fluorobenzonitrile**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk to personnel and the environment.

## Hazard Identification and Safety Summary

**2-Chloro-5-fluorobenzonitrile** is a hazardous substance that requires careful handling. It is classified as toxic if swallowed, harmful in contact with skin or if inhaled, and causes skin and eye irritation.[1][2] Aromatic nitriles, while not typically liberating cyanide in the body, can exhibit similar toxic symptoms to hydrogen cyanide poisoning.[1]

GHS Hazard Statements:

- H301: Toxic if swallowed.[3]
- H311: Toxic in contact with skin.[3]

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- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[3]

| Hazard Classification | Category |
|---|---|
| Acute Toxicity, Oral | Category 3 |
| Acute Toxicity, Dermal | Category 3 |
| Acute Toxicity, Inhalation | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2A |

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should precede any handling of **2-Chloro-5-fluorobenzonitrile** to ensure the appropriate level of PPE is selected. The following table summarizes the minimum recommended PPE for various laboratory operations.

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| Operation | Eye and Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|---|---|---|---|---|
| Weighing and Aliquoting (Solid) | Safety glasses with side shields or chemical goggles.[1] | Double nitrile gloves or Viton gloves.[4][5][6] | Lab coat. | NIOSH-approved respirator with an organic vapor/acid gas cartridge if not handled in a certified chemical fume hood.[7][8][9] |
| Solution Preparation and Transfers | Chemical goggles and a face shield. | Double nitrile gloves or Viton gloves.[4][5][6] | Chemical-resistant lab coat or apron. | Work should be performed in a certified chemical fume hood. If not feasible, a NIOSH-approved respirator with an organic vapor/acid gas cartridge is required.[7][8][9] |
| Running Reactions | Chemical goggles. | Double nitrile gloves or Viton gloves.[4][5][6] | Lab coat. | All reactions should be conducted in a certified chemical fume hood. |
| Spill Cleanup | Chemical goggles and a face shield. | Heavy-duty chemical resistant gloves (e.g., Butyl rubber, Viton).[4][6] | Chemical-resistant suit or coveralls. | NIOSH-approved respirator with an organic vapor/acid gas cartridge.[7][8][9] |

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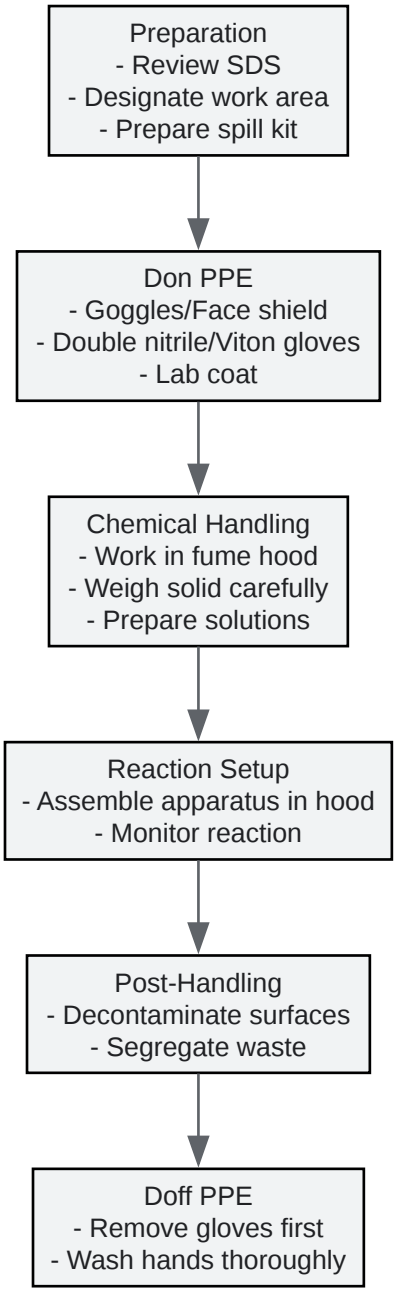
# Operational Plan: Step-by-Step Handling Procedures

A standardized operational plan ensures that **2-Chloro-5-fluorobenzonitrile** is handled safely and consistently.

## Workflow for Handling **2-Chloro-5-fluorobenzonitrile**

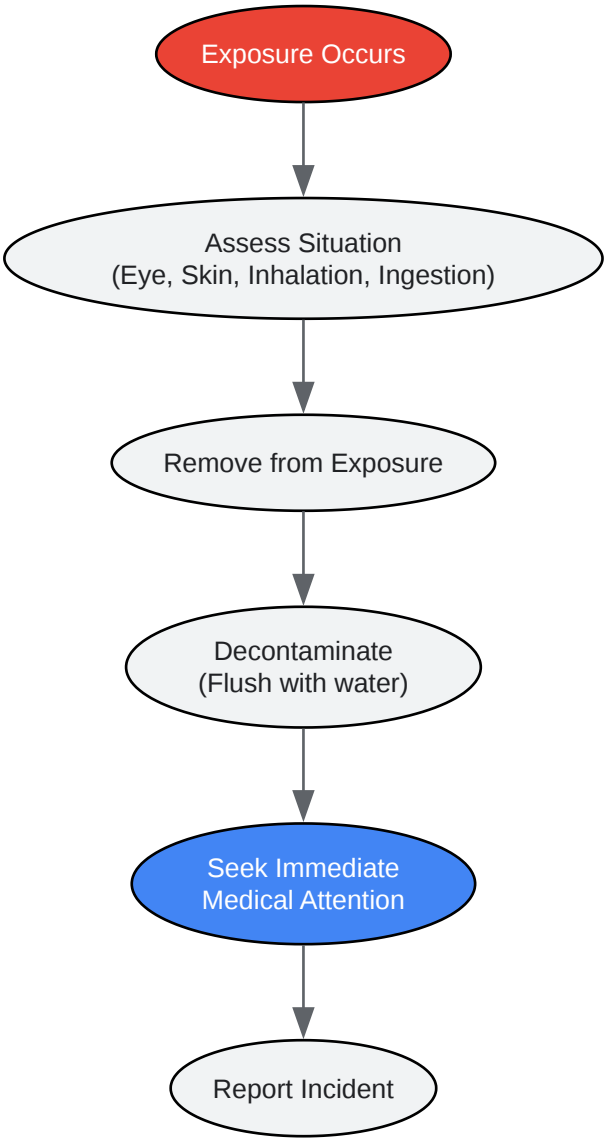
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Handling Workflow for 2-Chloro-5-fluorobenzonitrile

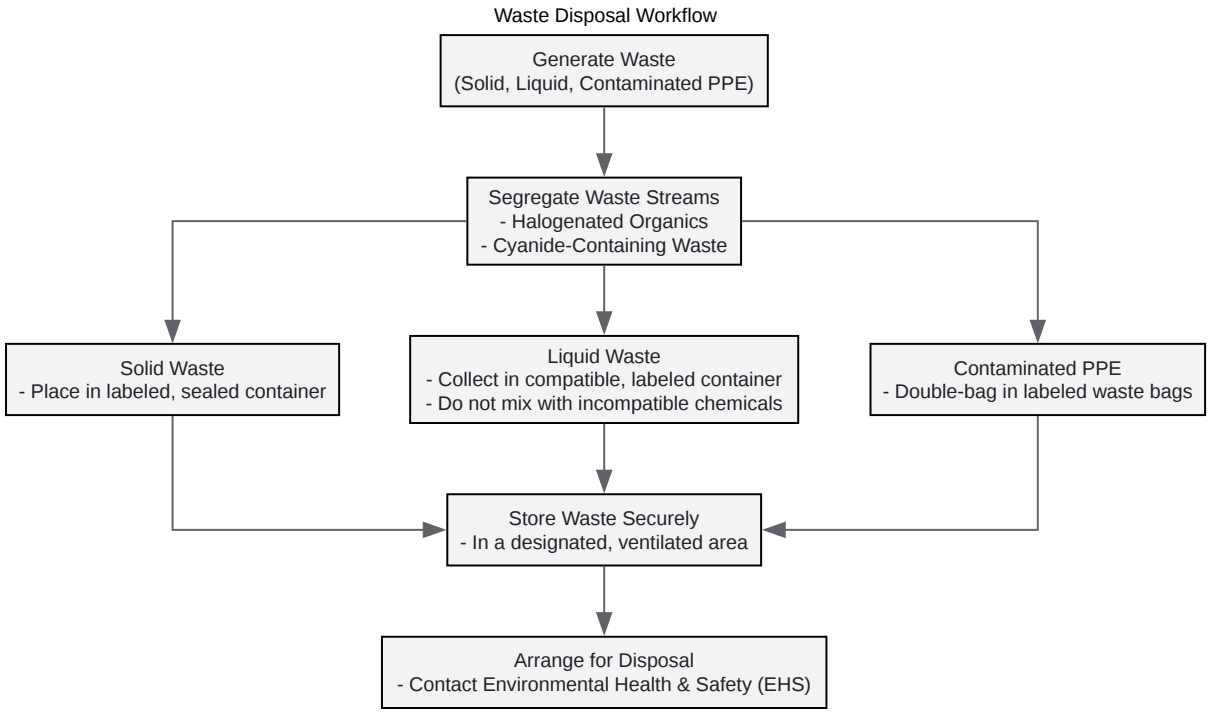



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Emergency Response for 2-Chloro-5-fluorobenzonitrile Exposure




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